

CSRM617: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: CSRM617

Cat. No.: B15542692

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An In-depth Analysis of the ONECUT2 Inhibitor for Advanced Prostate Cancer

CSRM617 is a selective, small-molecule inhibitor of the transcription factor ONECUT2 (OC2), a master regulator implicated in the progression of lethal, castration-resistant prostate cancer (CRPC).[1] This technical guide provides a comprehensive overview of the chemical structure, properties, mechanism of action, and preclinical development of **CSRM617**. The information is intended for researchers, scientists, and drug development professionals investigating novel therapeutic strategies for advanced prostate cancer.

Chemical Structure and Properties

CSRM617 was identified through a rational drug discovery approach that combined in silico modeling and chemical library screening.[1][2] It is a novel compound that directly binds to the homeobox (HOX) domain of OC2.[1]

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₃ N ₃ O ₅	[3]
Molecular Weight	255.23	[3]
CAS Number	787504-88-5	[3][4]
Target	ONECUT2 (OC2)	[1][3][5]
Binding Affinity (Kd)	7.43 μM (SPR assay)	[1][3][5]

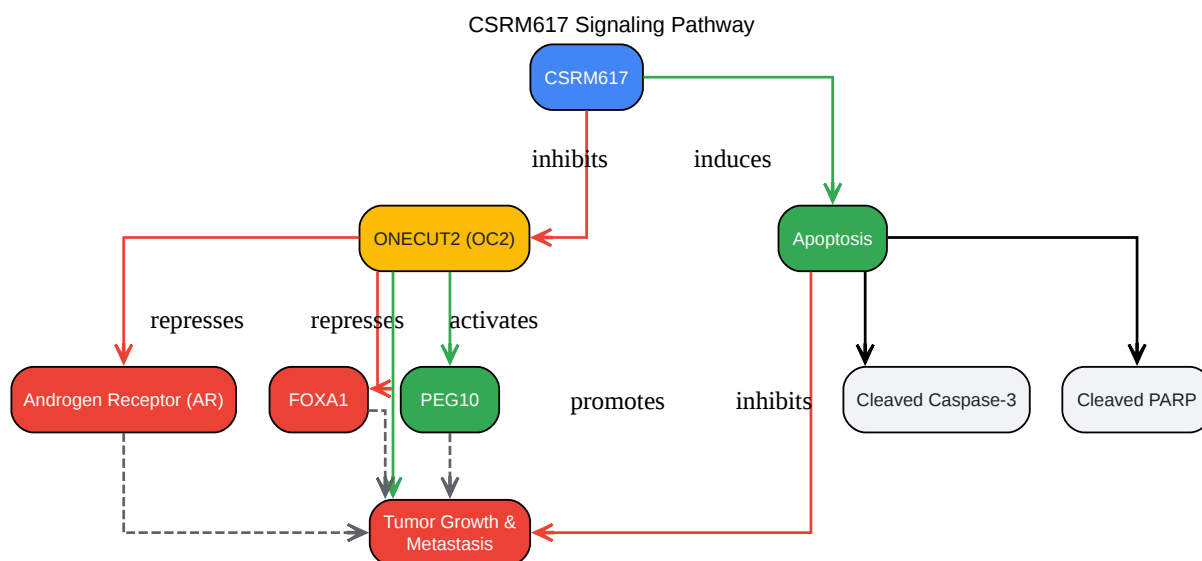
A hydrochloride salt form of **CSRM617** (CAS No. 1353749-74-2) is also available, which typically offers enhanced water solubility and stability.[4][6]

Mechanism of Action and Signaling Pathway

CSRM617 exerts its anti-cancer effects by selectively inhibiting the transcriptional activity of ONECUT2.[1] OC2 is a critical node in a complex signaling network that governs the progression of prostate cancer. Notably, OC2 acts as a suppressor of the androgen receptor (AR) signaling axis.[1][2][7] The mechanism of **CSRM617**'s action is multifaceted:

- **Direct Inhibition of ONECUT2:** **CSRM617** directly binds to the HOX domain of OC2, which is believed to allosterically inhibit its DNA-binding activity.[1]
- **Modulation of the Androgen Receptor Axis:** By inhibiting OC2, **CSRM617** effectively removes a layer of suppression on the AR transcriptional program.[7] OC2 has been shown to directly repress the expression of both the androgen receptor (AR) and the pioneer factor FOXA1, which is essential for AR's chromatin binding.[1][2]
- **Induction of Apoptosis:** **CSRM617** has been demonstrated to induce apoptosis in prostate cancer cells, as evidenced by the appearance of cleaved Caspase-3 and PARP.[3][4][7]

The following diagram illustrates the signaling pathway modulated by **CSRM617**:



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CSRM617 inhibits ONECUT2, impacting downstream pathways.

Preclinical Efficacy

In Vitro Studies

CSRM617 has demonstrated potent anti-proliferative and pro-apoptotic activity in various prostate cancer cell lines.

Cell Line	Assay	Concentration Range	Duration	Effect	Source
PC-3, 22RV1, LNCaP, C4-2	Cell Growth Inhibition	0.01-100 μ M	48 hours	Inhibition of cell growth	[3] [4]
22Rv1	Apoptosis Induction	10-20 μ M	48 hours	Concentration-dependent cell death	[3] [4]
22Rv1	Apoptosis Induction (Western Blot)	20 μ M	72 hours	Increased cleaved Caspase-3 and PARP	[3] [4]
22Rv1	Gene Expression (mRNA)	Not Specified	4-16 hours	Time-dependent decrease in PEG10 mRNA	[5]

In Vivo Studies

Preclinical studies in mouse models of prostate cancer have shown that **CSRM617** is well-tolerated and exhibits significant anti-tumor and anti-metastatic activity.

Animal Model	Cell Line Xenograft	Dosing Regimen	Effect	Source
SCID Mice	22Rv1	50 mg/kg, p.o., daily for 20 days	Inhibition of tumor growth	[6]
SCID Mice	Luciferase-tagged 22Rv1 (intracardiac injection)	50 mg/kg, p.o., daily	Significant reduction in the onset and growth of diffuse metastases	[5]

Experimental Protocols

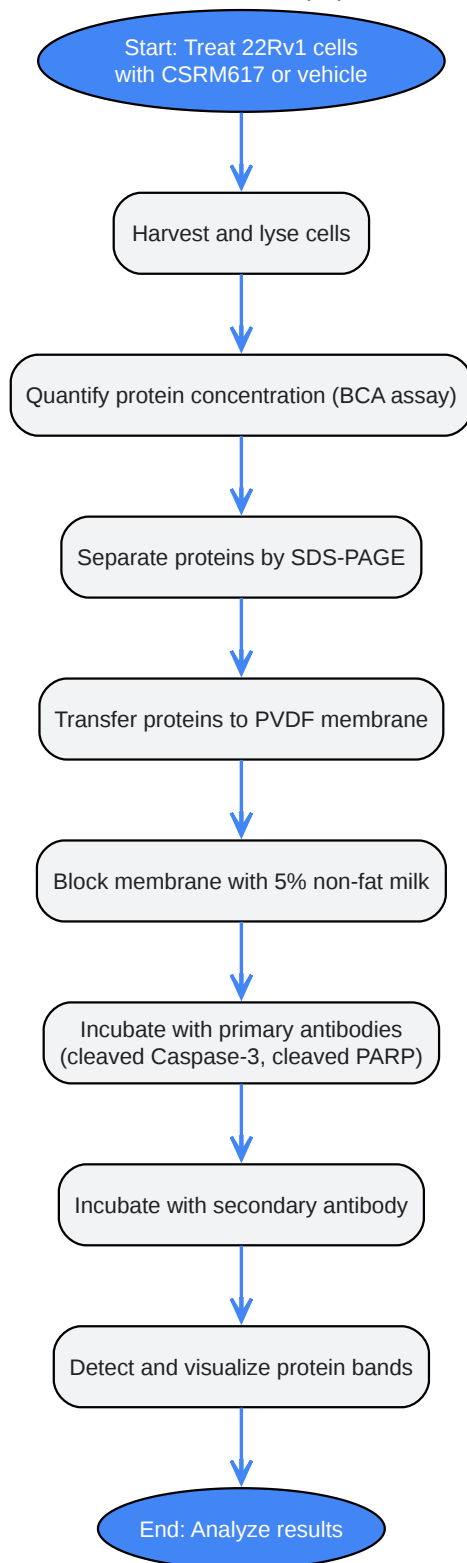
Apoptosis Assay (Western Blot)

Objective: To determine if **CSRM617** induces apoptosis in prostate cancer cells.[\[7\]](#)

Methodology:

- Cell Treatment: Treat 22Rv1 cells with **CSRM617** (e.g., 10-20 μ M) or a vehicle control for 48-72 hours.[\[7\]](#)
- Cell Lysis: Harvest the cells and lyse them in RIPA buffer supplemented with protease and phosphatase inhibitors.[\[7\]](#)
- Protein Quantification: Determine the protein concentration of the lysates using a BCA assay.[\[7\]](#)
- SDS-PAGE and Western Blotting: Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.[\[7\]](#)
- Immunoblotting: Block the membrane with 5% non-fat milk in TBST and incubate overnight at 4°C with primary antibodies against cleaved Caspase-3 and cleaved PARP.[\[7\]](#) Following incubation with an appropriate secondary antibody, visualize the protein bands using a suitable detection method.

Western Blot Workflow for Apoptosis Markers

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